

Proper Disposal of 1-Chloro-4-iodobenzene: A Comprehensive Guide

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Compound of Interest

Compound Name: 1-Chloro-4-iodobenzene

Cat. No.: B104392

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents is a critical component of laboratory safety and operational excellence. This guide provides essential safety and logistical information for the disposal of **1-Chloro-4-iodobenzene**, ensuring compliance and minimizing environmental impact.

Key Safety and Physical Data

1-Chloro-4-iodobenzene is a hazardous substance requiring careful handling.^[1] Below is a summary of its key quantitative data for easy reference.

Property	Value
CAS Number	637-87-6
Molecular Formula	C ₆ H ₄ ClI
Molecular Weight	238.45 g/mol [2]
Appearance	White to yellow to orange powder or crystal[3]
Melting Point	54.0 to 57.0 °C[3]
Boiling Point	227 °C[4]
Hazard Classifications	Acute oral, dermal, and inhalation toxicity (Category 4), Skin irritation (Category 2), Serious eye irritation (Category 2), Specific target organ toxicity - single exposure (Category 3, respiratory system)[1]

Personal Protective Equipment (PPE)

When handling **1-Chloro-4-iodobenzene**, it is imperative to use appropriate personal protective equipment to prevent exposure.

- **Eye/Face Protection:** Wear safety glasses with side-shields or chemical goggles.
- **Skin Protection:** Use chemically resistant gloves (e.g., nitrile rubber) and wear a lab coat or other protective clothing to prevent skin contact.[5]
- **Respiratory Protection:** If working with the powder or in a poorly ventilated area, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates.

Step-by-Step Disposal Protocol

The disposal of **1-Chloro-4-iodobenzene** must be conducted in accordance with institutional guidelines and local, state, and federal regulations. The primary method of disposal is to an approved waste disposal plant.[1][3]

Experimental Protocol for Waste Collection and Disposal:

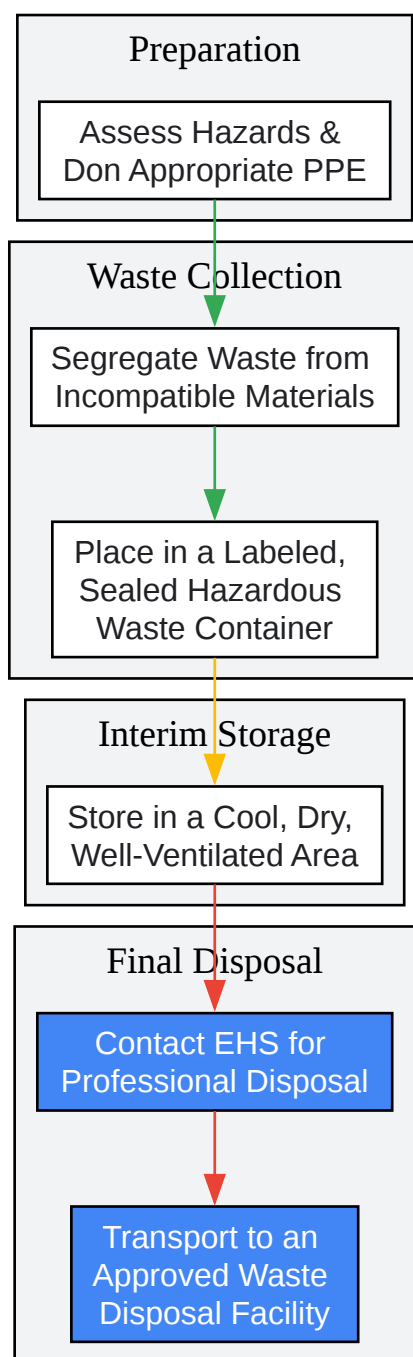
- Segregation: Do not mix **1-Chloro-4-iodobenzene** waste with other waste streams, especially incompatible materials such as strong oxidizing agents.
- Containerization:
 - Place solid **1-Chloro-4-iodobenzene** waste into a designated, properly labeled, and sealable hazardous waste container.
 - If the chemical is in a solution, use a designated container for halogenated organic waste. Ensure the container is compatible with the solvent used.
 - Do not overfill the waste container; leave adequate headspace for vapor expansion.
- Labeling:
 - Clearly label the hazardous waste container with "Hazardous Waste," the full chemical name "**1-Chloro-4-iodobenzene**," and the associated hazards (e.g., "Toxic," "Irritant").
 - Indicate the accumulation start date on the label.
- Storage:
 - Store the sealed waste container in a cool, dry, and well-ventilated area designated for hazardous waste storage.^[4]
 - The storage area should be away from heat sources and incompatible materials.
- Disposal Request:
 - Once the container is full or the accumulation time limit is reached, contact your institution's Environmental Health and Safety (EHS) office to arrange for pickup and disposal by a licensed hazardous waste contractor.
 - Provide the EHS office with a complete and accurate inventory of the waste container's contents.

Spill and Emergency Procedures

In the event of a spill, evacuate the immediate area and ensure adequate ventilation.^[5] For a small spill, trained personnel wearing appropriate PPE can sweep up the solid material, taking care to avoid generating dust, and place it into a designated hazardous waste container.^[6] For larger spills, or if you are not trained to handle them, contact your EHS office immediately.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **1-Chloro-4-iodobenzene**.



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Caption: Workflow for the proper disposal of **1-Chloro-4-iodobenzene**.

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